

An In-Depth Technical Guide to the Safe Handling of 1-Pyrenebutylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Pyrenebutylamine**

Cat. No.: **B013852**

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This guide provides comprehensive safety and handling protocols for **1-Pyrenebutylamine** (CAS: 205488-15-9), a fluorescent probe and chemical intermediate frequently utilized in biomedical research and drug development.^{[1][2]} Given its specific hazard profile, adherence to rigorous safety procedures is paramount to ensure personnel safety and environmental protection. This document is intended for researchers, laboratory technicians, and drug development professionals who handle this compound.

Section 1: Core Hazard Identification and GHS Classification

1-Pyrenebutylamine is classified as hazardous under the Globally Harmonized System (GHS).^[3] Understanding these classifications is the foundation for implementing appropriate safety measures. The primary risks associated with this compound are acute oral toxicity, severe eye damage, and significant environmental toxicity.^[3]

Table 1: GHS Classification for **1-Pyrenebutylamine**

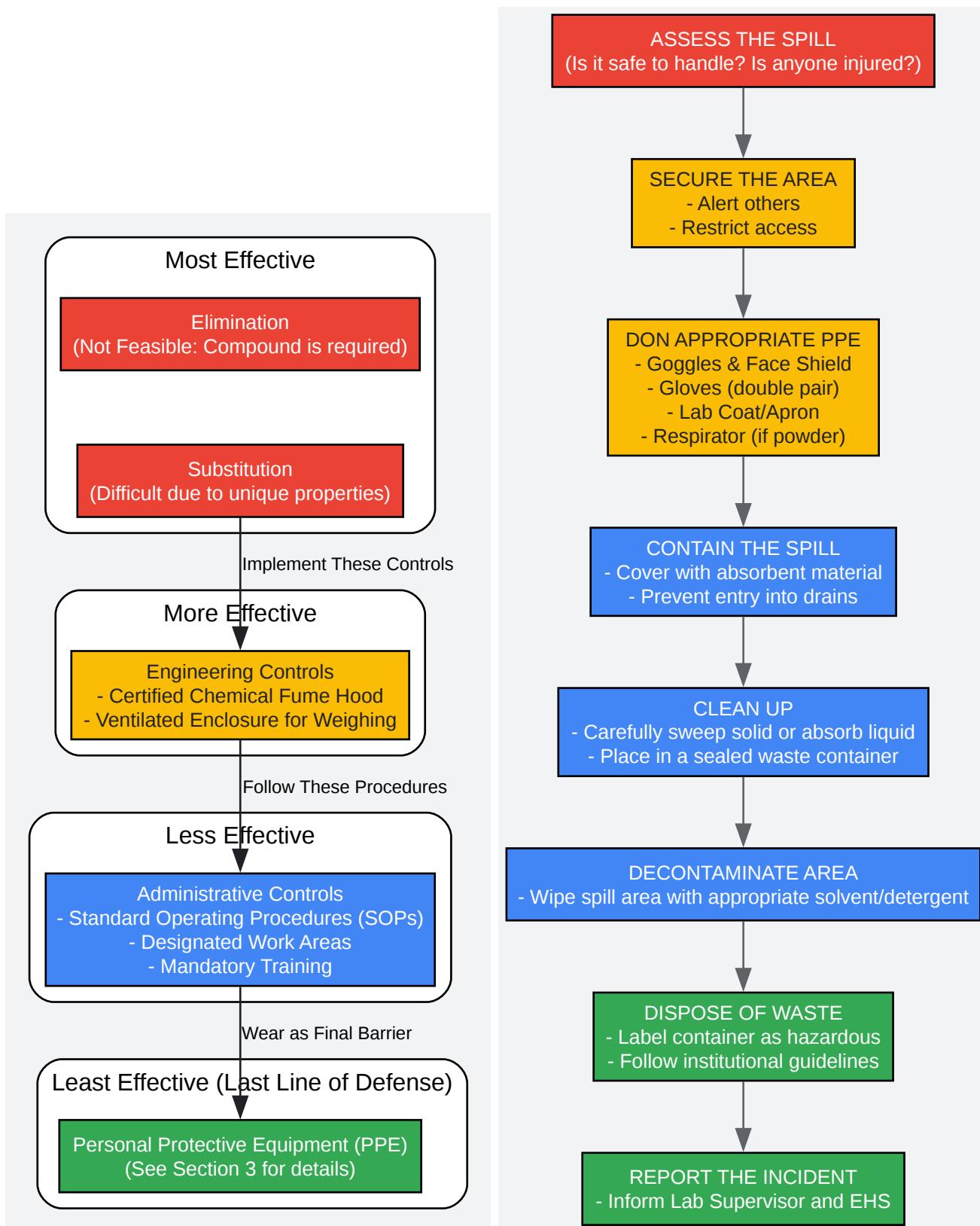
| Hazard Class | Hazard Statement | GHS Code | Signal Word |
|------------------------|--|----------|-------------|
| Acute Toxicity, Oral | Harmful if swallowed | H302 | Danger |
| Serious Eye Damage | Causes serious eye damage | H318 | Danger |
| Acute Aquatic Hazard | Very toxic to aquatic life | H400 | Danger |
| Chronic Aquatic Hazard | Very toxic to aquatic life with long lasting effects | H410 | Danger |

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[\[3\]](#)

The "Danger" signal word underscores the severity of these hazards. The H318 classification is particularly critical, as it indicates a risk of irreversible eye damage upon contact, necessitating stringent eye protection protocols. The H400 and H410 classifications demand meticulous containment to prevent environmental release.[\[3\]](#)

Section 2: The Hierarchy of Controls: A Systematic Approach to Safety

To mitigate the risks associated with **1-Pyrenebutylamine**, a systematic approach based on the hierarchy of controls must be implemented. This framework prioritizes the most effective control measures down to the least. Personal Protective Equipment (PPE), while essential, is considered the last line of defense.



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Caption: A stepwise workflow for responding to a **1-Pyrenebutylamine** spill.

Specific Emergency Procedures:

- Eye Contact: This is a medical emergency due to the H318 hazard. Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. [4][5]Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. [5]Seek medical attention if irritation develops.
- Ingestion: If the person is conscious, rinse their mouth with water. Do not induce vomiting. Call a poison control center or seek immediate medical attention. [6]* Inhalation: Move the affected person to fresh air. If they experience difficulty breathing, administer oxygen and seek immediate medical attention. [4]* Fire: Use a fire extinguisher appropriate for chemical fires (dry chemical, CO₂, or foam). [7]Personnel should only attempt to extinguish very small fires if trained to do so; otherwise, evacuate the area and activate the fire alarm. [4]Wear a self-contained breathing apparatus (SCBA) when fighting chemical fires. [8]

Section 6: Disposal Considerations

Due to its high aquatic toxicity (H400, H410), **1-Pyrenebutylamine** and any materials contaminated with it must not be released into the environment. [3][8]

- Waste Categorization: All waste containing this compound, including contaminated labware, gloves, and absorbent materials, must be classified as hazardous chemical waste.
- Containment: Collect waste in clearly labeled, sealed containers that are compatible with the waste material.
- Disposal Route: Disposal must be handled through the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Adhere strictly to all local, state, and federal regulations.

Section 7: Compound Data Summary

Table 3: Physicochemical Properties of **1-Pyrenebutylamine**

| Property | Value | Source |
|-------------------|-----------------------------------|-----------------------------------|
| IUPAC Name | 4-pyren-1-ylbutan-1-amine | PubChem [3] |
| CAS Number | 205488-15-9 | LGC Standards [9] |
| Molecular Formula | C ₂₀ H ₁₉ N | PubChem [3] |
| Molecular Weight | 273.37 g/mol | LGC Standards [9] |
| Appearance | Off-white to yellow solid | LookChem [1] |
| Melting Point | 50-60°C | LookChem [1] |

| Storage | -20°C Freezer | LGC Standards [9]|

References

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